

# A Technical Guide to 1-Methylpiperidine-4-carboxylic Acid: Properties, Synthesis, and Applications

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## Compound of Interest

Compound Name: 1-Methylpiperidine-4-carboxylic acid

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **1-Methylpiperidine-4-carboxylic acid**, a key chemical intermediate in pharmaceutical and specialty chemical synthesis. It details the compound's chemical identity, synonyms, physicochemical properties, and common synthetic and analytical methodologies.

## Chemical Identity and Synonyms

**1-Methylpiperidine-4-carboxylic acid** is a heterocyclic compound that serves as a valuable building block in organic synthesis. It is also known by several other names in scientific literature and chemical catalogs.<sup>[1][2]</sup> A comprehensive list of its identifiers and synonyms is crucial for accurate literature searches and material sourcing.

Table 1: Synonyms and Chemical Identifiers for **1-Methylpiperidine-4-carboxylic Acid**

Identifier Type	Value
Primary Name	1-Methylpiperidine-4-carboxylic acid
Common Synonyms	N-Methylisonipecotic acid[1], 1-Methyl-4-piperidinecarboxylic acid[1][2], 1-Methylisonipecotic Acid[1][2]
IUPAC Name	1-methylpiperidine-4-carboxylic acid[1]
CAS Number	68947-43-3[1][3]
PubChem CID	2736939[1]
EC Number	691-793-8[1]
InChI	InChI=1S/C7H13NO2/c1-8-4-2-6(3-5-8)7(9)10/h6H,2-5H2,1H3,(H,9,10)[1]
SMILES	CN1CCC(CC1)C(=O)O[1]

## Physicochemical Properties

The fundamental physical and chemical properties of a compound are essential for its handling, storage, and application in experimental work.

Table 2: Physicochemical Data for **1-Methylpiperidine-4-carboxylic Acid**

Property	Value
Molecular Formula	C7H13NO2[1][4]
Molecular Weight	143.18 g/mol [1][4]
Appearance	White to light yellow powder or crystal[4]
Purity	Typically >98.0%

## Synthesis and Experimental Protocols

**1-Methylpiperidine-4-carboxylic acid** is commonly synthesized from its precursor, isonipecotic acid (piperidine-4-carboxylic acid). A prevalent method is transfer hydrogenation, a type of reductive amination using reagents like formaldehyde and formic acid.[5][6]

This protocol outlines a general method for the synthesis of **1-Methylpiperidine-4-carboxylic acid** hydrochloride from isonipecotic acid.

- **Reaction Setup:** Charge a reaction vessel with isonipecotic acid, a palladium catalyst (e.g., 10% palladium on activated carbon), and purified water.[5]
- **Heating:** Heat the mixture to approximately 90-95°C.[5]
- **Reagent Addition:** Add formic acid and formaldehyde to the vessel. This combination serves as the methylating agent in an Eschweiler-Clarke type reaction.[5]
- **Cooling and Filtration:** Cool the mixture to ambient temperature (20-30°C) and filter it to remove the palladium catalyst.[5]
- **Workup:** The filtrate is concentrated, and hydrochloric acid is added to precipitate the hydrochloride salt of the product.[5][6] Acetonitrile may be used as an anti-solvent to facilitate precipitation.[5]
- **Isolation and Drying:** The resulting solid is filtered, washed with a suitable solvent like acetonitrile, and dried under vacuum to yield **1-Methylpiperidine-4-carboxylic acid** hydrochloride.[5]

The identity and purity of the synthesized compound are typically confirmed using standard analytical techniques:

- **High-Performance Liquid Chromatography (HPLC):** Used to assess the purity of the compound. A typical setup might involve a C18 column with a mobile phase gradient of water (containing 0.1% TFA) and acetonitrile.[7]
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**  $^1\text{H}$  NMR and  $^{13}\text{C}$  NMR are used to confirm the molecular structure of the final product.

- Mass Spectrometry (MS): Provides information on the molecular weight and fragmentation pattern, further confirming the compound's identity.

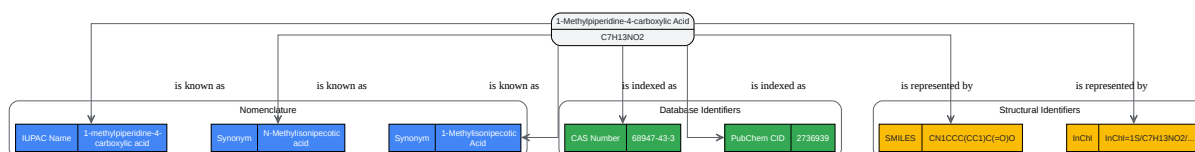
## Applications in Research and Drug Development

**1-Methylpiperidine-4-carboxylic acid** is a useful research chemical and a key intermediate in the synthesis of more complex molecules, particularly active pharmaceutical ingredients (APIs). [3][4] Its piperidine scaffold is a common feature in many biologically active compounds.

A notable application is in the synthesis of 5-HT<sub>1F</sub> receptor agonists. For instance, it is a documented precursor in the multi-step synthesis of 2,4,6-trifluoro-N-[6-(1-methyl-piperidine-4-carbonyl)-pyridin-2-yl]-benzamide, a compound investigated for its therapeutic potential.[6]

## Visualized Relationships and Workflows

To clarify the relationships between the compound's identifiers and a typical experimental process, the following diagrams are provided.



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Caption: Logical relationships between the primary name, synonyms, and various chemical identifiers.



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Caption: A generalized workflow for the synthesis and analysis of **1-Methylpiperidine-4-carboxylic acid**.

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## References

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